

Suzuki-Miyaura coupling with (4-Ethoxy-2-fluorophenyl)boronic acid

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Compound of Interest

Compound Name: (4-Ethoxy-2-fluorophenyl)boronic acid

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The Suzuki-Miyaura Reaction: A Mechanistic Perspective

The Suzuki-Miyaura coupling is a cornerstone of modern organic synthesis, facilitating the formation of carbon-carbon bonds between sp^2 -hybridized centers.^{[1][5]} The reaction's success stems from its mild conditions, broad functional group tolerance, and the use of generally stable and less toxic organoboron reagents.^{[6][7]} The catalytic cycle, driven by a palladium catalyst, is a finely orchestrated sequence of three fundamental steps: oxidative addition, transmetalation, and reductive elimination.^{[8][9]}

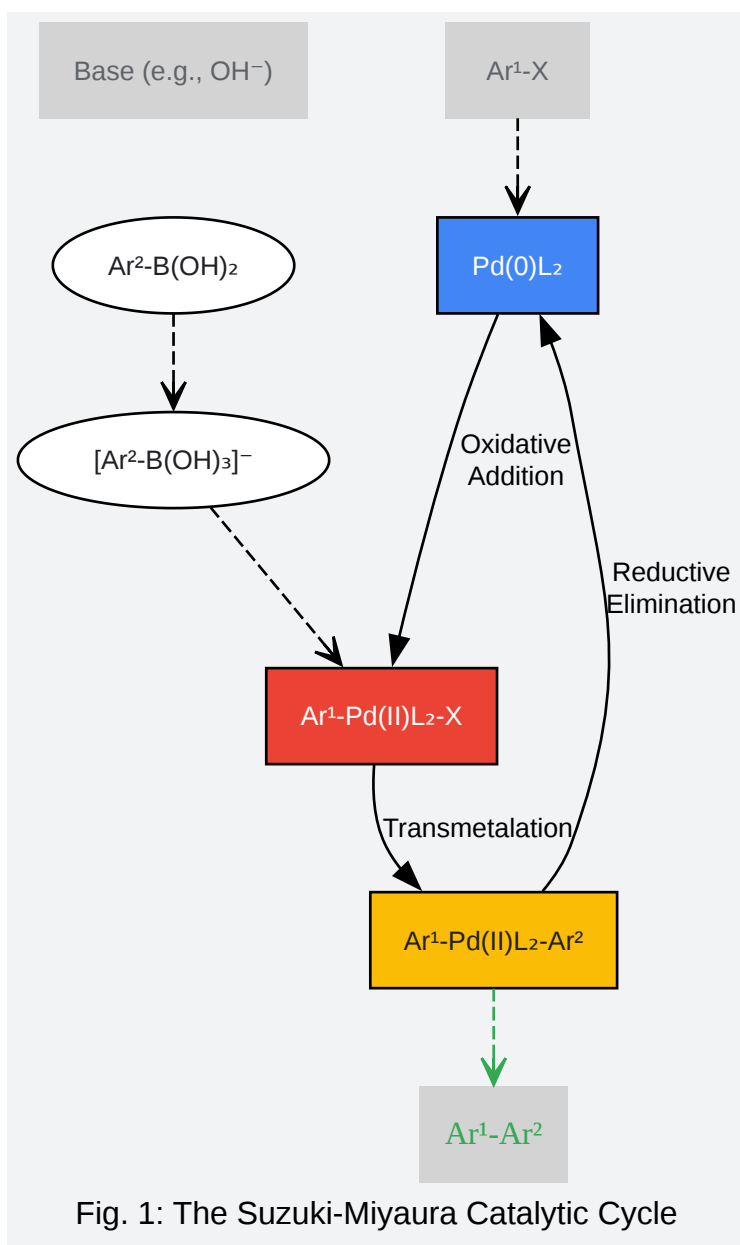
The Catalytic Cycle

The generally accepted mechanism begins with a catalytically active Pd(0) species.^{[8][10]}

- **Oxidative Addition:** The cycle initiates with the insertion of the Pd(0) catalyst into the carbon-halide bond of the organic halide (Ar^1-X), forming a Pd(II) intermediate.^{[5][11]} This step is often rate-limiting, with reactivity trends favoring more easily broken bonds ($I > Br > Cl$).^[12]
- **Transmetalation:** This is the crucial step where the organic moiety from the boron reagent is transferred to the palladium center.^[5] For this to occur efficiently, the boronic acid must first be activated by a base. The base reacts with the boronic acid ($Ar^2-B(OH)_2$) to form a more

nucleophilic boronate species ($\text{Ar}^2\text{-B(OH)}_3^-$).^{[13][14][15]} This "ate" complex then transfers its aryl group to the Pd(II) center, displacing the halide.

- Reductive Elimination: In the final step, the two organic groups (Ar^1 and Ar^2) on the Pd(II) center couple and are eliminated from the metal, forming the desired biaryl product ($\text{Ar}^1\text{-Ar}^2$). This process regenerates the Pd(0) catalyst, allowing it to re-enter the catalytic cycle.^{[5][10]}



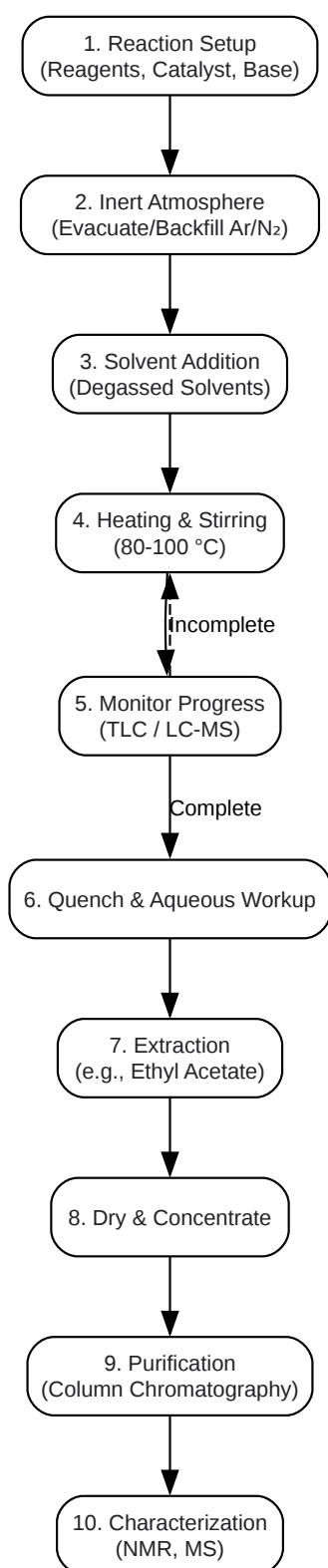


Fig. 2: General Experimental Workflow

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